

4,4-Dimethyl-1-pentanol chemical and physical properties

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Compound of Interest

Compound Name: 4,4-Dimethyl-1-pentanol

Cat. No.: B1294636

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An In-depth Technical Guide to **4,4-Dimethyl-1-pentanol**: Chemical and Physical Properties

Introduction

4,4-Dimethyl-1-pentanol is a primary alcohol with a branched hydrocarbon chain. Its unique structure, featuring a quaternary carbon, imparts specific chemical and physical properties that make it a compound of interest in various chemical syntheses. This technical guide provides a comprehensive overview of the chemical and physical properties of **4,4-Dimethyl-1-pentanol**, along with relevant safety information. This document is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Chemical and Physical Properties

The fundamental properties of **4,4-Dimethyl-1-pentanol** are summarized below. These properties are crucial for its handling, application in reactions, and for purification processes.

Table 1: General and Chemical Identifiers for **4,4-Dimethyl-1-pentanol**

Identifier	Value
IUPAC Name	4,4-dimethylpentan-1-ol[1]
CAS Number	3121-79-7[1][2]
Molecular Formula	C7H16O[1][2][3][4]
Molecular Weight	116.20 g/mol [1][5]
InChI	InChI=1S/C7H16O/c1-7(2,3)5-4-6-8/h8H,4-6H2,1-3H3[1][2]
InChIKey	OWCNPTHAWPMOJU-UHFFFAOYSA-N[1][2]
Canonical SMILES	CC(C)(C)CCCO[4]

Table 2: Physical Properties of **4,4-Dimethyl-1-pentanol**

Property	Value	Source
Boiling Point	146.6°C at 760 mmHg	[3][6]
Melting Point	-30.45°C (estimate)	[3][6]
Density	0.82 g/cm ³	[3][6]
Refractive Index	1.4180 - 1.421	[3][6]
Flash Point	49.4°C	[3][6]
Vapor Pressure	1.81 mmHg at 25°C	[3]
Water Solubility	0.03 M	[4][6]

Table 3: Chemical and Computational Properties of **4,4-Dimethyl-1-pentanol**

Property	Value	Source
pKa	15.19 ± 0.10 (Predicted)	[3][4]
LogP	1.805	[3][5]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	3	[3][4]
Topological Polar Surface Area	20.23 Å ²	[4]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of chemical compounds. For **4,4-Dimethyl-1-pentanol**, various spectroscopic datasets are available:

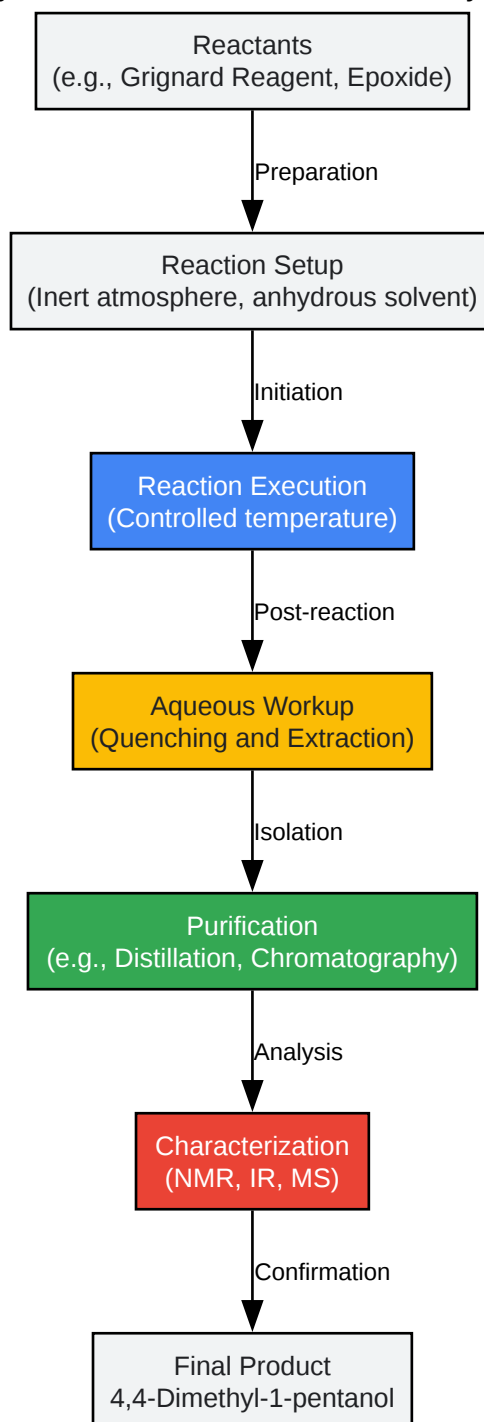
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR data are available and are fundamental for confirming the carbon-hydrogen framework of the molecule.[1]
- Mass Spectrometry (MS): GC-MS data is available, which provides information on the molecular weight and fragmentation pattern of the compound.[1]
- Infrared (IR) Spectroscopy: FTIR spectra are available and can be used to identify the presence of the hydroxyl (-OH) functional group.[1]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **4,4-Dimethyl-1-pentanol** are not readily available in the provided search results, a plausible synthetic route can be inferred from standard organic chemistry principles. A general workflow for its synthesis could involve the reaction of a suitable Grignard reagent with an appropriate epoxide, followed by an aqueous workup to yield the final alcohol.

As a primary alcohol, **4,4-Dimethyl-1-pentanol** is expected to undergo typical reactions of this functional group, such as oxidation to the corresponding aldehyde or carboxylic acid, esterification with carboxylic acids or their derivatives, and conversion to the corresponding alkyl halide.

General Synthesis Workflow for 4,4-Dimethyl-1-pentanol



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Caption: A generalized workflow for the synthesis and purification of **4,4-Dimethyl-1-pentanol**.

Applications in Research and Drug Development

While the search results do not indicate specific, widespread applications of **4,4-Dimethyl-1-pentanol** in drug development, its properties as a primary alcohol with a bulky alkyl group could make it a useful intermediate or building block in the synthesis of more complex molecules. Branched-chain alcohols and their derivatives are of interest in medicinal chemistry for their potential to interact with biological targets. For instance, related compounds like 4-Methyl-1-pentanol have been studied for their ability to antagonize the effects of ethanol on certain neuronal cell adhesion molecules.^[7] This suggests that **4,4-Dimethyl-1-pentanol** could be a candidate for similar studies.

Safety and Handling

4,4-Dimethyl-1-pentanol is classified as a flammable liquid and vapor.^{[1][6][8]} It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][8]}

Table 4: GHS Hazard Information for **4,4-Dimethyl-1-pentanol**

Hazard Code	Description
H226	Flammable liquid and vapor ^{[1][6][8]}
H315	Causes skin irritation ^{[1][8]}
H319	Causes serious eye irritation ^{[1][8]}
H335	May cause respiratory irritation ^{[1][8]}

Handling and Storage:

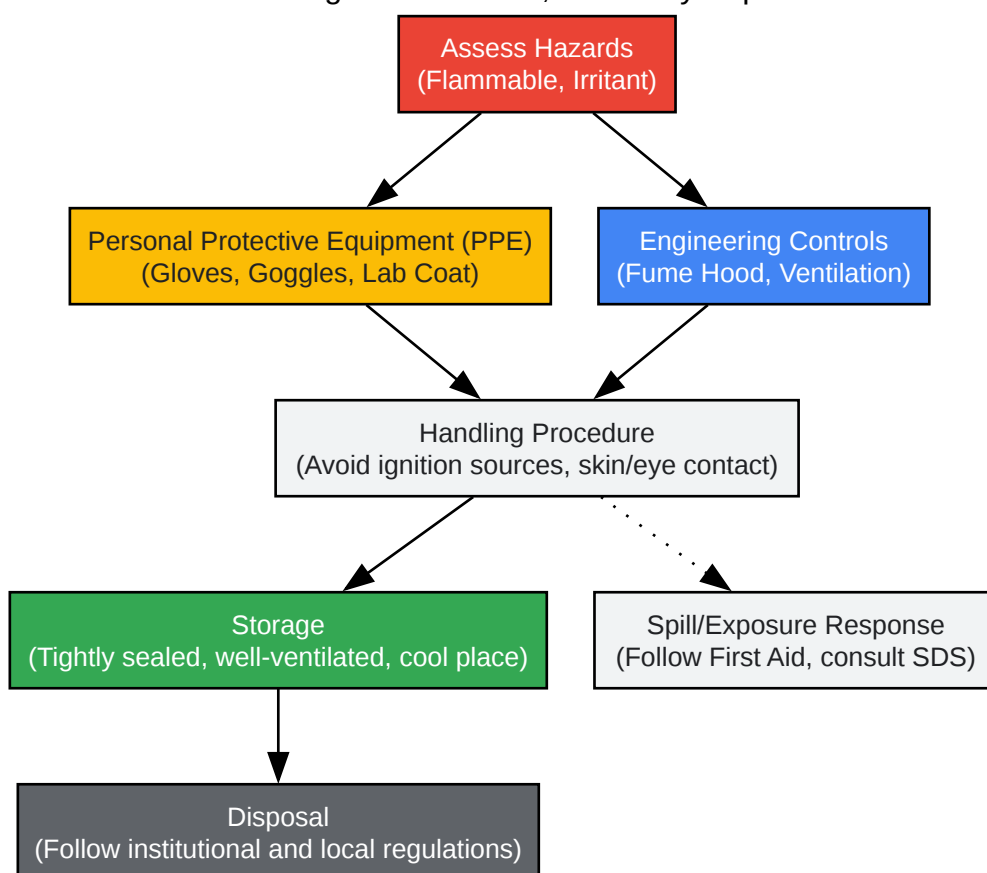
- Keep away from heat, sparks, open flames, and other ignition sources.^[8] No smoking.
- Keep the container tightly closed and store it in a well-ventilated place.^[8]
- Use explosion-proof electrical, ventilating, and lighting equipment.^[8]

- Wear protective gloves, protective clothing, eye protection, and face protection.[8]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[8]
- Wash skin thoroughly after handling.[8]

First Aid Measures:

- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[8]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[8]

Safe Handling Protocol for 4,4-Dimethyl-1-pentanol



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